

Cross-validation of synthesis methods for 2-(Morpholinomethyl)acrylic acid

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Compound of Interest

Compound Name: 2-(Morpholinomethyl)acrylic acid

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A Comparative Guide to the Synthesis of 2-(Morpholinomethyl)acrylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the synthesis methods for **2-(Morpholinomethyl)acrylic acid**, a valuable building block in the development of polymers, adhesives, and biomedical materials. This document outlines the primary synthetic route, offering detailed experimental protocols and a summary of key performance indicators to aid researchers in selecting the most suitable method for their applications.

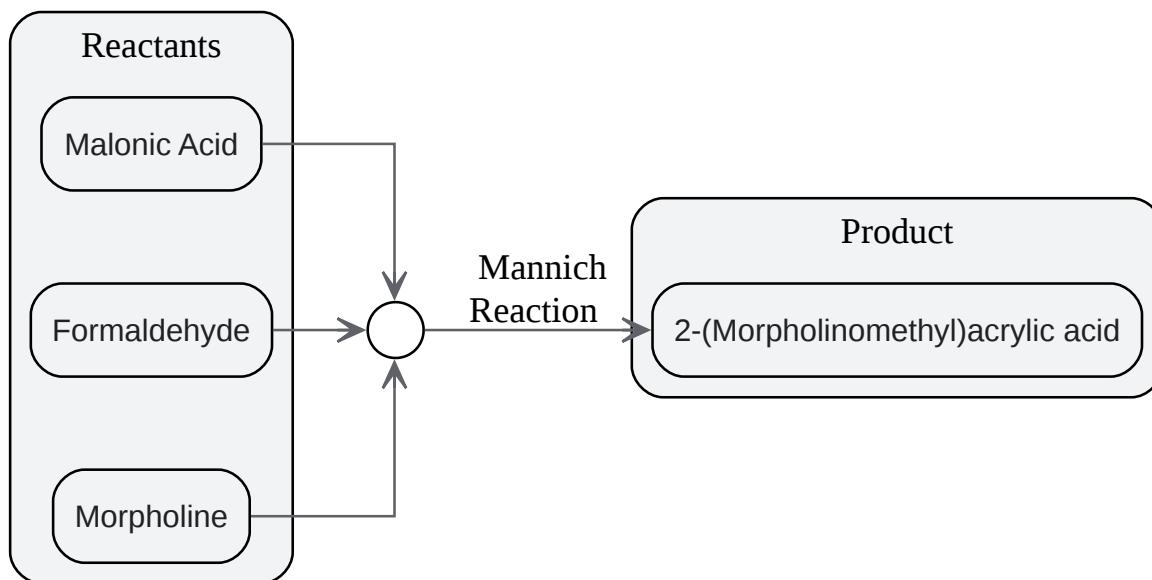
Introduction to 2-(Morpholinomethyl)acrylic Acid

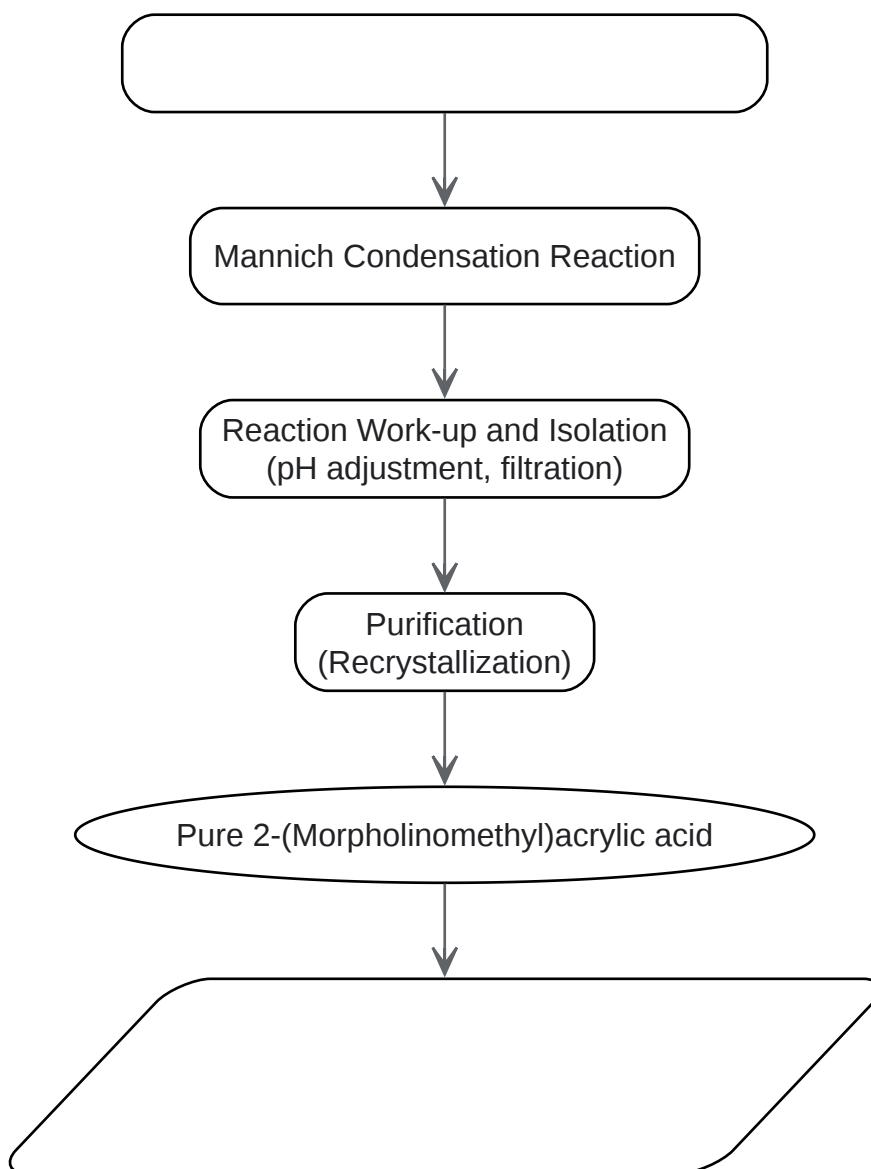
2-(Morpholinomethyl)acrylic acid is a functionalized monomer notable for its morpholine moiety, which imparts desirable properties such as enhanced solubility and reactivity. Its applications are diverse, ranging from the production of specialty polymers with improved mechanical and thermal stability to the development of advanced drug delivery systems.

Primary Synthesis Route: The Mannich Reaction

The most prominently documented method for the synthesis of **2-(Morpholinomethyl)acrylic acid** is the Mannich reaction. This three-component condensation reaction involves an active hydrogen compound (malonic acid), an aldehyde (formaldehyde), and a secondary amine (morpholine).^[1]

Reaction Scheme:



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References

- 1. bocsci.com [bocsci.com]

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